

# Application Notes & Protocols: Benzyltrimethylammonium Tetrachloroiodate (BTMTC) in Agrochemical Discovery

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## Compound of Interest

Compound Name: *Benzyltrimethylammonium  
tetrachloroiodate*

Cat. No.: *B039969*

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## Abstract & Rationale

The relentless pursuit of novel, effective, and environmentally benign agrochemicals requires a diverse toolkit of chemical reagents. **Benzyltrimethylammonium tetrachloroiodate** (BTMTC), a stable, solid-phase quaternary ammonium polyhalide, presents itself as a compelling reagent for the agrochemical discovery pipeline.<sup>[1][2]</sup> Its utility stems from its capacity to act as a mild and selective electrophilic iodinating and oxidizing agent.<sup>[2][3]</sup> Unlike elemental iodine or harsher reagents, BTMTC offers superior handling characteristics, improved reaction control, and enhanced safety, making it an ideal candidate for library synthesis and scaffold development in the search for new herbicides, fungicides, and pesticides.<sup>[1]</sup> This document provides a detailed guide on the potential applications of BTMTC in agrochemical synthesis and outlines protocols for preliminary bioactivity screening.

Key Properties of BTMTC:

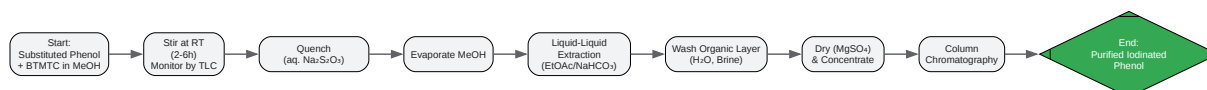
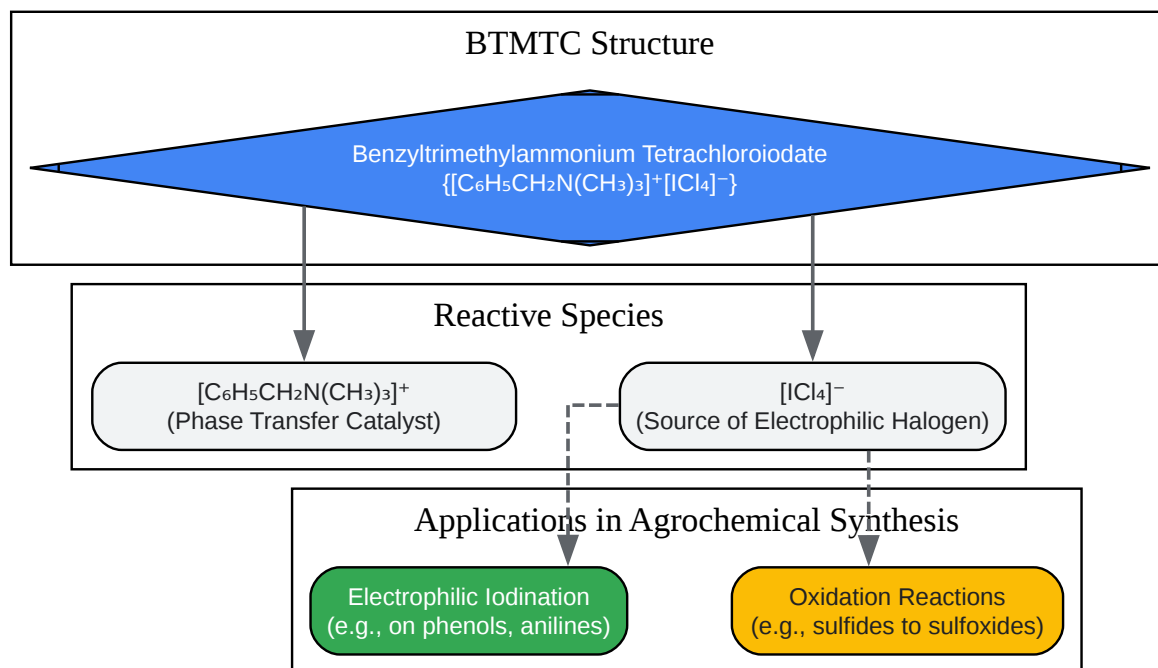
Property	Value	Source
CAS Number	121309-88-4	[1][4]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> Cl <sub>4</sub> IN	[1][4]
Molecular Weight	418.96 g/mol	[1][4]
Appearance	Dark yellow powder/crystal	[1][5]
Melting Point	135 °C (decomposes)	[1]
Solubility	Soluble in MeCN, DMSO, DMF; slightly soluble in MeOH, EtOH, CHCl <sub>3</sub>	[5]
Key Characteristics	Stable solid, mild iodinating and chlorinating agent	[4][5]

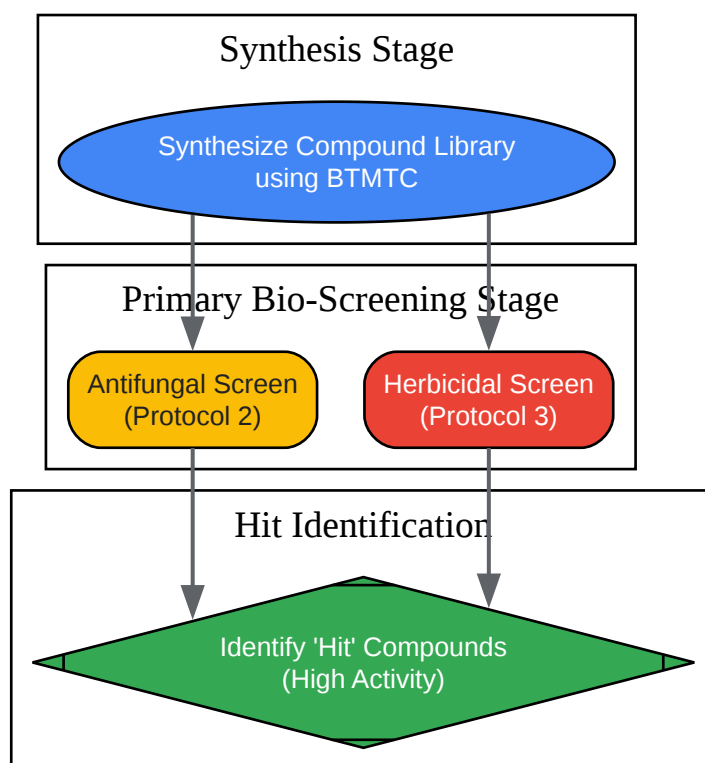
## Core Concept: The Strategic Advantage of BTMTC in Synthesis

The primary role of BTMTC in agrochemical development is as a reagent for the synthesis of novel molecular entities. Halogenated organic compounds, particularly those containing iodine, are prevalent in bioactive molecules due to the halogen's ability to modulate lipophilicity, metabolic stability, and binding affinity to target proteins.

The BTMTC molecule consists of a benzyltrimethylammonium cation ([C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>N(CH<sub>3</sub>)<sub>3</sub>]<sup>+</sup>) and a tetrachloroiodate anion ([ICl<sub>4</sub>]<sup>-</sup>). The reactivity is driven by the [ICl<sub>4</sub>]<sup>-</sup> anion, which can be considered a stabilized source of electrophilic iodine ("I<sup>+</sup>"). This allows for precise modifications of organic scaffolds relevant to agrochemistry.

Causality Behind Experimental Choices: The choice of BTMTC over other iodinating agents is predicated on its nature as a phase-transfer catalyst and its solid, stable form.[1] This facilitates reactions in biphasic systems, simplifies product purification by avoiding corrosive byproducts like HI, and allows for more controlled, regioselective iodination of sensitive substrates, which is critical when building complex agrochemical candidates.[1][6]





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